

preparing **Pdgfr-IN-1** stock solutions for in vitro experiments

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Compound of Interest

Compound Name: *Pdgfr-IN-1*

Cat. No.: *B12422305*

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Technical Support Center: **Pdgfr-IN-1**

Welcome to the technical support center for **Pdgfr-IN-1**. This guide provides detailed information, troubleshooting advice, and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in successfully utilizing **Pdgfr-IN-1** for in vitro experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **Pdgfr-IN-1** stock solutions?

A1: The recommended solvent for preparing **Pdgfr-IN-1** stock solutions is dimethyl sulfoxide (DMSO).^{[1][2][3]} Ethanol can also be used, but the solubility is significantly lower.^{[2][3]} **Pdgfr-IN-1** is insoluble in water.^{[2][3]}

Q2: What is the maximum concentration for a **Pdgfr-IN-1** stock solution in DMSO?

A2: **Pdgfr-IN-1** is soluble in DMSO at concentrations up to 80-97 mg/mL.^{[1][2][3]} However, for practical laboratory use, preparing a stock solution at a lower, convenient concentration (e.g., 10 mM or 20 mM) is common practice to ensure complete dissolution and to facilitate accurate serial dilutions.

Q3: How should I store the **Pdgfr-IN-1** powder and stock solutions?

A3: The lyophilized powder should be stored at -20°C for long-term stability (up to 3 years).[1]
[3] Once dissolved in a solvent, the stock solution should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to one year.[1][3] Some suppliers suggest that storage at -20°C in solvent is acceptable for up to one month.[3]

Q4: My **Pdgfr-IN-1** solution appears to have precipitated after dilution in my cell culture medium. What should I do?

A4: Precipitation upon dilution of a DMSO stock solution into aqueous media is a common issue with hydrophobic compounds. To mitigate this, ensure the final concentration of DMSO in your culture medium is low, typically below 0.5%, to avoid solvent-induced cytotoxicity and precipitation. It is also recommended to add the **Pdgfr-IN-1** stock solution to the medium with vigorous vortexing or mixing to ensure rapid and uniform dispersion. If precipitation persists, consider preparing a more dilute stock solution or using a surfactant-containing medium if compatible with your experimental setup.

Q5: What is the known mechanism of action for **Pdgfr-IN-1**?

A5: **Pdgfr-IN-1** is a potent inhibitor of Platelet-Derived Growth Factor Receptors (PDGFR). It specifically targets PDGFR α and PDGFR β with high affinity, with reported IC₅₀ values of 2.4 nM and 0.9 nM, respectively.[1][4] By inhibiting PDGFR phosphorylation, it blocks downstream signaling pathways such as STAT3, AKT, and ERK, which are crucial for cell proliferation, migration, and survival.[1][4]

Data Presentation

Pdgfr-IN-1 Solubility and Storage

Parameter	Value	Reference
Molecular Weight	458.56 g/mol	[1]
Solubility in DMSO	80 - 97 mg/mL (174.46 - 211.52 mM)	[1][2][3]
Solubility in Ethanol	9 mg/mL (19.62 mM)	[2][3]
Solubility in Water	Insoluble	[2][3]
Powder Storage	-20°C for up to 3 years	[1][3]
Stock Solution Storage	-80°C for up to 1 year; -20°C for up to 1 month	[1][3]

Experimental Protocols

Detailed Methodology for Preparing a 10 mM Pdgfr-IN-1 Stock Solution in DMSO

This protocol provides a step-by-step guide for preparing a 10 mM stock solution of **Pdgfr-IN-1**.

Materials:

- **Pdgfr-IN-1** powder (Molecular Weight: 458.56 g/mol)
- Anhydrous or molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer

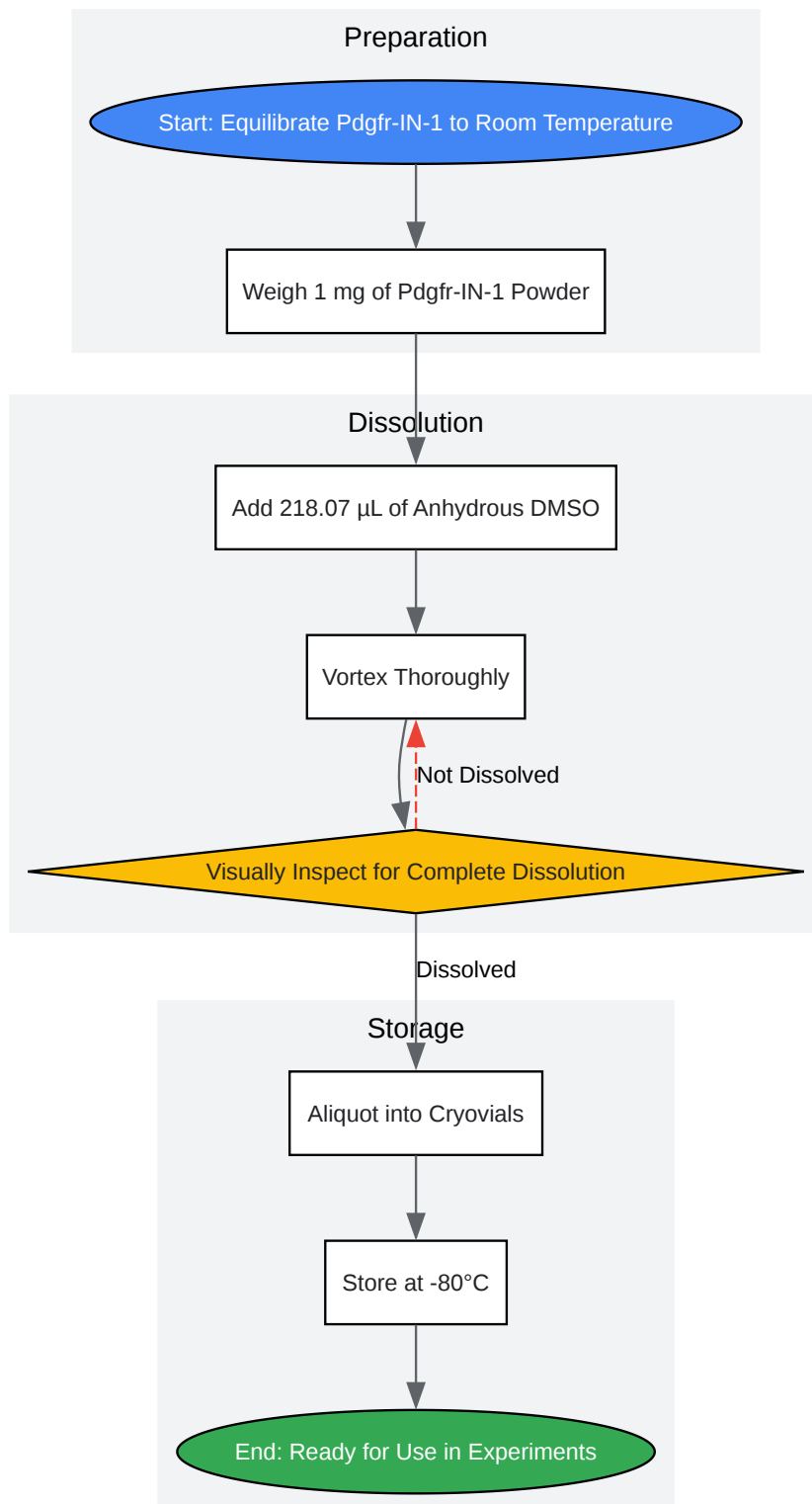
Procedure:

- Pre-weighing Preparation: Allow the **Pdgfr-IN-1** vial to equilibrate to room temperature before opening to prevent condensation of moisture.

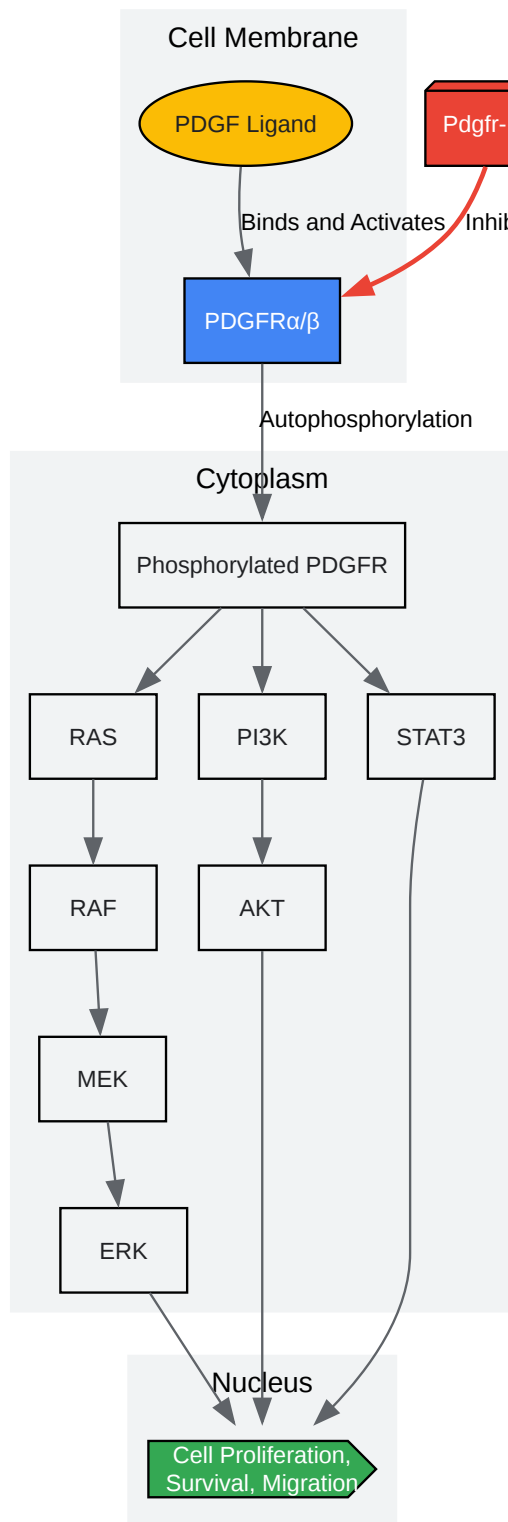
- Weighing: Accurately weigh out 1 mg of **Pdgfr-IN-1** powder and transfer it to a sterile microcentrifuge tube.
- Solvent Addition: Based on the molecular weight (458.56 g/mol), calculate the volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume } (\mu\text{L}) = (\text{Mass (mg)} / \text{Molecular Weight (g/mol)}) * 100,000$
 - For 1 mg: $(1 \text{ mg} / 458.56 \text{ g/mol}) * 100,000 = 218.07 \mu\text{L}$
 - Carefully add 218.07 μL of anhydrous DMSO to the microcentrifuge tube containing the **Pdgfr-IN-1** powder.
- Dissolution: Tightly cap the tube and vortex thoroughly for several minutes to ensure complete dissolution. Gentle warming in a 37°C water bath and sonication can aid in dissolving the compound if necessary.[1] Visually inspect the solution to ensure no solid particles remain.
- Aliquoting and Storage: Aliquot the 10 mM stock solution into smaller volumes in sterile, tightly sealed cryovials to minimize freeze-thaw cycles. Label each aliquot clearly with the compound name, concentration, date, and your initials. Store the aliquots at -80°C.

Visualizations

Experimental Workflow: Pdgr-IN-1 Stock Solution Preparation

[Click to download full resolution via product page](#)Caption: Workflow for preparing a 10 mM **Pdgr-IN-1** stock solution.

Simplified PDGFR Signaling Pathway and Inhibition by Pdgfr-IN-1

[Click to download full resolution via product page](#)Caption: Inhibition of the PDGFR signaling cascade by **Pdgfr-IN-1**.

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